

Moxidectin-d3: A Technical Guide to its Certificate of Analysis

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Compound of Interest

Compound Name: Moxidectin-d3

Cat. No.: B15622884

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key quality attributes and analytical methodologies detailed in a Certificate of Analysis (CoA) for **Moxidectin-d3**. **Moxidectin-d3** is the deuterated analogue of Moxidectin, a potent endectocide used in both veterinary and human medicine.^[1] Its application as an internal standard in pharmacokinetic and residue analysis studies necessitates a thorough understanding of its purity, identity, and isotopic enrichment.^[1]

Data Presentation: Summary of Quantitative Data

The following table summarizes the typical quantitative data found on a Certificate of Analysis for **Moxidectin-d3**, exemplified by data from MedchemExpress.^[2]

Parameter	Specification/Result
Appearance	White to off-white (Solid)[2]
Purity (HPLC)	95.71%[2]
Isotopic Enrichment	99.5%[2]
Water Content	0.5%[2]
Molecular Formula	C ₃₇ H ₅₀ D ₃ NO ₈ [2]
Molecular Weight	642.84[2]

Experimental Protocols

The quality control of **Moxidectin-d3** relies on a series of analytical experiments to confirm its structure, purity, and isotopic composition. While specific parameters may vary between manufacturers, the following sections detail the typical methodologies employed.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

HPLC is a cornerstone technique for assessing the purity of pharmaceutical reference standards. For **Moxidectin-d3**, a reversed-phase HPLC method is typically employed.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column is commonly used for the separation of Moxidectin and related compounds.
- Mobile Phase: A gradient elution using a mixture of acetonitrile and water, often with additives like formic acid to improve peak shape.
- Detection: UV detection at an appropriate wavelength, determined by the chromophore of the Moxidectin molecule.
- Procedure: A solution of **Moxidectin-d3** is prepared in a suitable solvent, such as acetonitrile or methanol, and injected into the HPLC system. The area of the main peak corresponding to

Moxidectin-d3 is compared to the total area of all peaks to calculate the purity.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is critical for confirming the molecular weight of **Moxidectin-d3** and determining its isotopic enrichment.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to an HPLC or direct infusion source.
- Ionization: Electrospray ionization (ESI) in positive mode is typically used.
- Procedure for Identity: The instrument is calibrated, and the sample is introduced. The resulting mass spectrum should show a prominent peak corresponding to the $[M+H]^+$ ion of **Moxidectin-d3** (m/z 643.8).
- Procedure for Isotopic Enrichment: High-resolution mass spectrometry can resolve the peaks of the deuterated and non-deuterated Moxidectin. The relative intensities of the isotopic peaks are used to calculate the percentage of the deuterated form.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H NMR spectroscopy is used to confirm that the chemical structure of the synthesized **Moxidectin-d3** is consistent with the expected structure.

- Instrumentation: A high-field NMR spectrometer.
- Sample Preparation: The **Moxidectin-d3** sample is dissolved in a deuterated solvent (e.g., CDCl_3).
- Procedure: The ^1H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks should be consistent with the structure of Moxidectin, with the notable absence or significant reduction of the signal corresponding to the protons that have been replaced by deuterium.

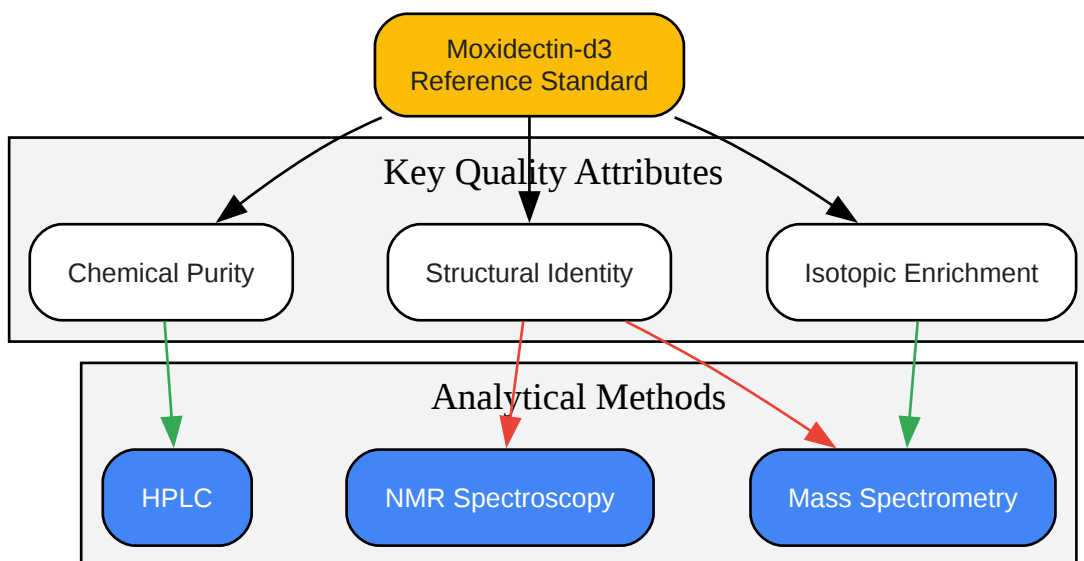
Mandatory Visualizations

The following diagrams illustrate key workflows and logical relationships in the analysis of **Moxidectin-d3**.



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Caption: Workflow for **Moxidectin-d3** Certificate of Analysis Generation.



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Caption: Relationship between Quality Attributes and Analytical Methods.

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References

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- [2. file.medchemexpress.com \[file.medchemexpress.com\]](https://www.file.medchemexpress.com)
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